

Briciclib cancer cell line studies

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Compound Focus: Briciclib

CAS No.: 865783-99-9

Cat. No.: S522025

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Briciclib at a Glance

The table below summarizes the key mechanistic and cellular-level information available for **Briciclib** from the search results.

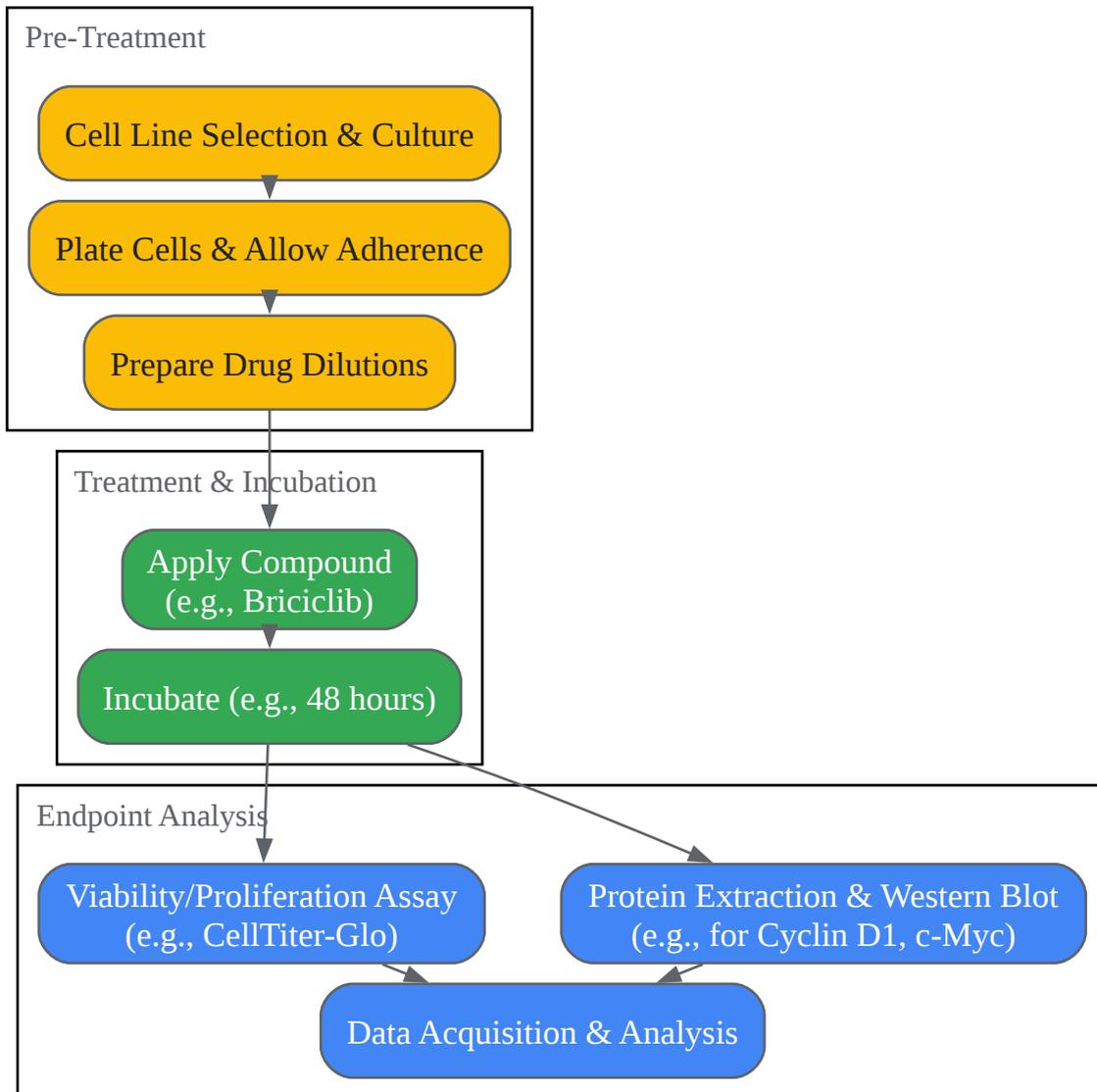
Aspect	Available Data
Primary Target	Eukaryotic Initiation Factor 4E (eIF4E) [1] [2].
Proposed Mechanism	Inhibits eIF4E, a key part of the eIF4F complex that regulates cap-dependent mRNA translation, thereby reducing synthesis of oncogenic proteins [3] [2].

| **Reported Cellular Effects** | • Dose-dependent reduction of **Cyclin D1** and **c-Myc** protein levels in breast and mantle cell leukemia (MCL) cancer cell lines within 8 hours [1]. • Inhibition of cancer cell proliferation [1] [4]. | | **In Vitro Potency (GI50)** | 9.8 - 12.2 nM in a panel of cancer cell lines (MCL, breast, gastric, esophageal) [1]. |

Reconstructed Experimental Workflow

The following diagram outlines a general workflow for studying a candidate drug like **Briciclib** in a cancer cell line, based on standard laboratory practices. Specific details for **Briciclib** (e.g., optimal seeding density,

fixation method) are not fully detailed in the available sources.



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Information Limitations and Suggestions for Further Research

The search results indicate that **Briciclib is an investigational compound**, and detailed protocols are not available in the public domain [4]. To obtain the specific application notes you require, I suggest the following:

- **Consult Primary Literature:** Search for the foundational research paper that first identified **Briciclib** (referenced as "ON 014185" in the search results) [1]. This original publication is likely to contain the most detailed materials and methods.
- **Contact Suppliers Directly:** Suppliers like MedChemExpress (MCE) and Selleckchem, who list **Briciclib** for research use, often provide detailed product datasheets and technical protocols upon request [1] [2].
- **Explore Related Preclinical Models:** Note that recent research in pancreatic cancer has shifted focus towards other eIF4F complex inhibitors, such as the eIF4G1 inhibitor **SBI-0640756**, which has shown promising results in robust preclinical models including immunocompetent mice and patient-derived xenografts (PDX) [3]. This could be a valuable comparative compound in your research.

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References

1. Briciclib (ON 014185) | Eukaryotic Initiation Factor (eIF) ... [medchemexpress.com]
2. Briciclib | eIF inhibitor | Mechanism | Concentration [selleckchem.com]
3. Reprogramming immunosuppressive microenvironment by ... [pmc.ncbi.nlm.nih.gov]
4. Briciclib: Uses, Interactions, Mechanism of Action [go.drugbank.com]

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